

Biotinyl-5'-AMP structure and chemical properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Biotinyl-5'-AMP*

Cat. No.: *B1237988*

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Biotinyl-5'-AMP: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

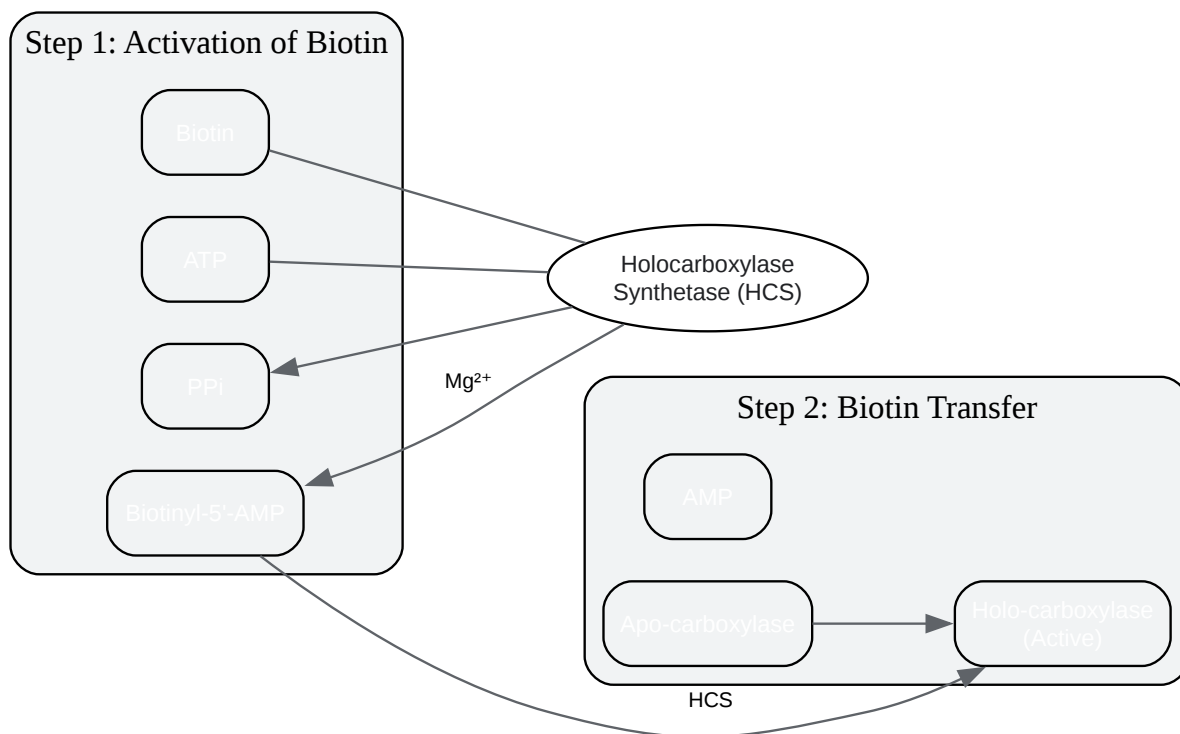
Biotinyl-5'-AMP (B-AMP) is a pivotal intermediate in biotin metabolism, serving as the activated form of biotin essential for the biotinylation of carboxylases and histones. This molecule plays a crucial role in a variety of fundamental cellular processes, including fatty acid synthesis, gluconeogenesis, and amino acid metabolism. Beyond its metabolic functions, **Biotinyl-5'-AMP** also acts as a signaling molecule, notably through the activation of a soluble guanylate cyclase (sGC) pathway. This technical guide provides an in-depth overview of the structure, chemical properties, biological functions, and experimental methodologies related to **Biotinyl-5'-AMP**, tailored for researchers, scientists, and professionals in drug development.

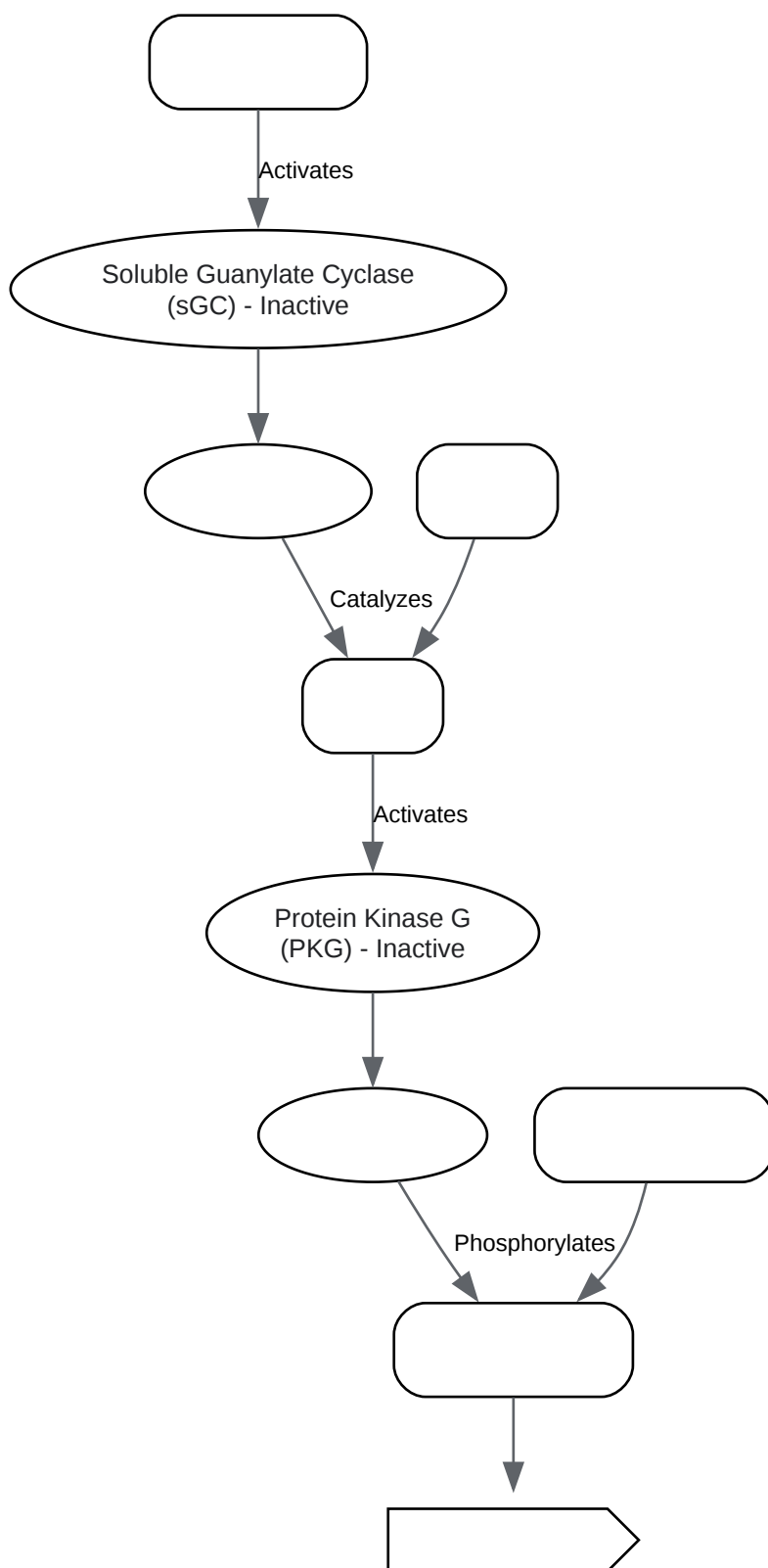
Chemical Structure and Properties

Biotinyl-5'-AMP is a mixed anhydride formed from the carboxyl group of biotin and the phosphate group of adenosine monophosphate (AMP). This activation, catalyzed by holocarboxylase synthetase (HCS) or biotin protein ligase (BPL), is a prerequisite for the transfer of the biotin moiety to target proteins.

Chemical Structure

The chemical structure of **Biotinyl-5'-AMP** consists of a biotin molecule linked to the 5'-phosphate of adenosine monophosphate.





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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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